

Essential Safety and Operational Guide for 2-Ethylcyclopentane-1-thiol

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Compound of Interest

Compound Name: 2-Ethylcyclopentane-1-thiol

Cat. No.: B15269423

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This document provides crucial safety protocols and logistical information for the handling, storage, and disposal of **2-Ethylcyclopentane-1-thiol**. Given the limited direct data on this specific compound, this guidance is based on the known hazards of structurally similar thiols and general best practices for handling volatile, malodorous chemicals.

Hazard Assessment and Personal Protective Equipment (PPE)

2-Ethylcyclopentane-1-thiol, like other low-molecular-weight thiols, should be treated as a hazardous substance. The primary concerns are its potent stench, flammability, and potential for skin, eye, and respiratory irritation.

Summary of Potential Hazards:

Hazard Type	Description
Acute Toxicity	While specific data is unavailable, short-chain alkyl thiols can be harmful if ingested, inhaled, or absorbed through the skin. Many thiols and disulfides are known to be toxic.[1]
Skin Corrosion/Irritation	Assumed to cause skin irritation based on data for similar compounds.
Serious Eye Damage/Irritation	Assumed to cause serious eye irritation.
Respiratory Irritation	Vapors may cause respiratory irritation.
Flammability	Assumed to be a flammable liquid, similar to Cyclopentanethiol.
Stench	Possesses an extremely powerful and unpleasant odor, detectable at very low concentrations.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Hand Protection	Nitrile rubber gloves.
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be necessary for larger quantities or when there is a splash hazard.
Skin and Body Protection	Laboratory coat.
Respiratory Protection	All work should be conducted in a certified chemical fume hood to avoid inhalation of vapors.

Physical and Chemical Properties

No experimental data is available for **2-Ethylcyclopentane-1-thiol**. The following table includes computed data and estimates based on the structurally related compound, Cyclopentanethiol.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ S	PubChem[2]
Molecular Weight	130.25 g/mol	PubChem[2]
Boiling Point	Estimated: ~150-170 °C	Based on Cyclopentanethiol (129-131 °C) and increased alkyl chain length.[3][4][5][6]
Density	Estimated: ~0.9-1.0 g/mL	Based on Cyclopentanethiol (0.956 g/mL).[3][5]
XLogP3	2.6	PubChem (Computed)[2]

Handling and Storage

Due to its extreme odor, all handling of **2-Ethylcyclopentane-1-thiol** requires stringent odor control measures.

Operational Protocols:

- Ventilation: All manipulations must be performed in a certified chemical fume hood.
- Transfers: Use syringes or cannulas for liquid transfers to minimize vapor release. Avoid pouring.
- Odor Control: Employ a bleach trap or a cold trap to capture vapors that may exhaust from the fume hood.
- Storage: Store in a well-ventilated, designated area for odorous chemicals, away from heat and ignition sources. Containers should be tightly sealed, and it is good practice to place the primary container within a labeled, sealed secondary container.

Disposal Plan

All waste containing **2-Ethylcyclopentane-1-thiol** must be treated as hazardous.

Decontamination and Disposal Procedures:

- **Liquid Waste:** Unused or waste **2-Ethylcyclopentane-1-thiol** should be collected in a designated, sealed, and properly labeled hazardous waste container. Small amounts of residual thiol in solutions can be neutralized by slowly adding an excess of bleach (sodium hypochlorite solution) in a fume hood. This oxidizes the thiol to a less odorous sulfonic acid.
- **Solid Waste:** Contaminated disposable items (e.g., gloves, paper towels) should be placed in a sealed plastic bag and then into a designated solid hazardous waste container.
- **Glassware:** All glassware that has been in contact with the thiol should be decontaminated by soaking in a bleach solution for at least 24 hours in a fume hood before standard cleaning.

Spill Response Protocol

In the event of a spill, immediate and proper response is critical to mitigate the spread of the odor and potential exposure.

Emergency Spill Workflow:

Caption: Workflow for responding to a **2-Ethylcyclopentane-1-thiol** spill.

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